

In-Depth Technical Guide: Health and Safety Information for Guanidine, Monobenzoate

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Compound of Interest

Compound Name: Guanidine, monobenzoate

Cat. No.: B15178269

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **Guanidine, monobenzoate** (also known as Guanidinium benzoate), intended for use by professionals in research and drug development. This document summarizes key toxicological data, outlines experimental methodologies for cited studies, and presents a potential mechanism of action.

Chemical Identification and Physical Properties

Guanidine, monobenzoate is the salt formed from the strong organic base guanidine and the carboxylic acid, benzoic acid.

Property	Value	Source
Synonyms	Guanidinium benzoate, Guanidine, benzoate (1:1)	-
CAS Number	26739-54-8	-
Molecular Formula	C ₈ H ₁₁ N ₃ O ₂	MOLBASE
Molecular Weight	181.19 g/mol	MOLBASE
Boiling Point	249.3°C at 760 mmHg	MOLBASE
Flash Point	111.4°C	MOLBASE
Vapor Pressure	0.0122 mmHg at 25°C	MOLBASE
Chemical Stability	Stable under recommended storage conditions.	MOLBASE

Hazard Identification and GHS Classification

The following GHS classification is based on available data, which may be for a mixture containing guanidinium benzoate. A definitive GHS classification for the pure substance is not currently available.

GHS Classification:

- Acute Toxicity, Oral (Category 4)
- Skin Irritation (Category 2)
- Eye Irritation (Category 2A)

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements:

- Prevention: P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/ eye protection/ face protection).
- Response: P301 + P312 (IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell), P330 (Rinse mouth), P302 + P352 (IF ON SKIN: Wash with plenty of soap and water), P332 + P313 (If skin irritation occurs: Get medical advice/ attention), P362 (Take off contaminated clothing and wash before reuse), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P337 + P313 (If eye irritation persists: Get medical advice/ attention).
- Disposal: P501 (Dispose of contents/ container to an approved waste disposal plant).

Toxicological Data

The following tables summarize the available quantitative toxicological data for Guanidinium benzoate.

Endpoint	Species	Route	Value	Test Guideline
LD ₅₀	Rat (female)	Oral	1000 mg/kg	OECD Test Guideline 401[1][2]
LD ₅₀	Rat (male and female)	Dermal	> 2000 mg/kg	OECD Test Guideline 402[1][2]

Endpoint	Species	Result	Test Guideline
Skin Corrosion/Irritation	Rabbit	No skin irritation	OECD Test Guideline 404[1][2]

Experimental Protocols

The following are detailed methodologies for the key toxicological studies cited in this guide.

OECD Test Guideline 401: Acute Oral Toxicity

- **Principle:** To determine the short-term adverse effects of a substance administered orally in a single dose or multiple doses within 24 hours. The test aims to identify the dose that is lethal to 50% of the test animals (LD₅₀).
- **Test Animals:** Healthy, young adult rats of a single sex (females are often preferred). Animals are fasted overnight before administration of the test substance.
- **Administration:** The test substance is administered by gavage using a stomach tube or a suitable intubation cannula. The substance is typically dissolved in an aqueous solution if possible, or in an oil vehicle like corn oil. The volume administered is generally limited to 1 ml/100 g of body weight for non-aqueous solutions and 2 ml/100 g for aqueous solutions.
- **Dosage:** Graduated doses are administered to several groups of animals, with one dose level per group.
- **Observations:** Animals are observed for mortality, signs of toxicity, and behavioral changes shortly after dosing, periodically during the first 24 hours, and then daily for a total of 14 days. Body weight is recorded weekly.
- **Pathology:** All animals that die during the test and all surviving animals at the end of the 14-day observation period are subjected to a gross necropsy.

OECD Test Guideline 402: Acute Dermal Toxicity

- **Principle:** To assess the potential for a substance to cause adverse effects from a single, short-term dermal exposure.
- **Test Animals:** Healthy, young adult rats with healthy, intact skin are used. Typically, a single sex (often female) is sufficient.
- **Preparation:** The day before the test, the fur is removed from the dorsal/flank area of the animals (approximately 10% of the total body surface area).
- **Administration:** The test substance is applied uniformly over the shaved area. For solid materials, they should be moistened with a small amount of water or a suitable vehicle to

ensure good contact with the skin. The treated area is then covered with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.

- Dosage: A limit test is often performed at a dose of 2000 mg/kg body weight. If toxicity is observed, a full study with multiple dose groups may be conducted.
- Observations: Animals are observed for signs of toxicity and mortality daily for at least 14 days. Body weights are recorded at least weekly.
- Pathology: All animals undergo a gross necropsy at the end of the study.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

- Principle: To determine the potential of a substance to cause reversible (irritation) or irreversible (corrosion) inflammatory changes to the skin.
- Test Animals: Healthy, young adult albino rabbits with intact skin are the preferred species.
- Administration: A small area of the animal's skin (approximately 6 cm²) is shaved. The test substance (0.5 mL for liquids or 0.5 g for solids) is applied to the test site and covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period. An untreated area of skin serves as a control.
- Observations: After the 4-hour exposure, the residual test substance is removed. Skin reactions (erythema and edema) are graded and recorded at 60 minutes, 24, 48, and 72 hours after patch removal. If effects persist, observations may continue for up to 14 days to assess reversibility.
- Scoring: Skin reactions are scored based on a numerical grading system for erythema (redness) and edema (swelling). The mean scores for each observation time point are calculated to determine the irritation potential.

Potential Mechanism of Toxicity

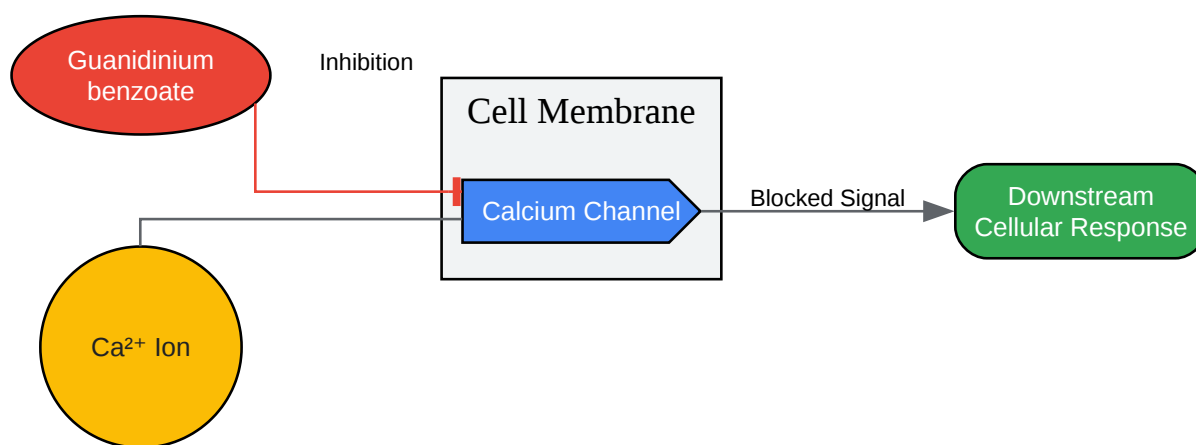
While the precise molecular mechanisms of toxicity for **Guanidine, monobenzoate** are not extensively characterized, some guanidinium compounds have been shown to interact with ion

channels. One study on a related compound, p-nitrophenyl-p'-guanidinium benzoate, demonstrated an inhibitory effect on the progesterone-induced influx of calcium ions in spermatocytes. This suggests a potential mechanism of action involving the modulation of calcium signaling pathways.

The guanidinium group, being positively charged at physiological pH, can interact with negatively charged residues in proteins, including ion channels and enzymes. This interaction could lead to a disruption of normal cellular processes that are dependent on calcium signaling, such as neurotransmission, muscle contraction, and fertilization.

Signaling Pathway Diagram

The following diagram illustrates a hypothetical mechanism where Guanidinium benzoate inhibits a calcium channel, thereby blocking the downstream signaling cascade.



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Caption: Hypothetical inhibition of a calcium channel by Guanidinium benzoate.

Handling and Storage

- **Handling:** Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. Wear personal protective equipment, including chemical-resistant gloves, safety glasses, and a lab coat.
- **Storage:** Keep container tightly closed in a dry and well-ventilated place.

First-Aid Measures

- If inhaled: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Disclaimer

This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical. All laboratory work should be conducted in accordance with established safety protocols and under the supervision of qualified personnel.

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